

Analytical methods for the detection and quantification of 1-Nitropentan-2-one

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Compound of Interest

Compound Name: 1-Nitropentan-2-one

Cat. No.: B15483041

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Application Notes and Protocols for the Analysis of 1-Nitropentan-2-one

Introduction

1-Nitropentan-2-one is a nitroalkane compound of interest in various fields, including chemical synthesis and potentially as a marker in specific industrial or environmental contexts. Accurate and reliable analytical methods are crucial for its detection and quantification. This document provides a detailed overview of a gas chromatography-mass spectrometry (GC-MS) method, which is a powerful technique for the analysis of volatile and semi-volatile organic compounds like **1-Nitropentan-2-one**.^{[1][2]} While specific validated methods for **1-Nitropentan-2-one** are not widely published, this protocol is based on established methods for similar nitroalkanes and provides a robust starting point for method development and validation.^[3]

Data Presentation: Quantitative Performance

The following table summarizes the hypothetical, yet typical, performance characteristics of a GC-MS method for the quantification of **1-Nitropentan-2-one**. These values are based on performance data for similar nitroalkane compounds and serve as a benchmark for method validation.

Parameter	Value	Units	Notes
Limit of Detection (LOD)	0.1	ng/mL	Calculated as 3 times the standard deviation of the blank.
Limit of Quantification (LOQ)	0.3	ng/mL	Calculated as 10 times the standard deviation of the blank.
Linearity (R^2)	>0.995	-	Over a concentration range of 0.5 - 100 ng/mL.
Accuracy (% Recovery)	85 - 115	%	Assessed by spiking a blank matrix with known concentrations.
Precision (% RSD)	< 15	%	Intra-day and inter-day precision.
Specificity	High	-	Confirmed by mass spectral data.

Experimental Protocol: GC-MS Analysis of **1-Nitropentan-2-one**

This protocol details the steps for the analysis of **1-Nitropentan-2-one** in a liquid sample matrix using Gas Chromatography-Mass Spectrometry (GC-MS).

Scope

This method is intended for the quantitative determination of **1-Nitropentan-2-one** in liquid samples, such as reaction mixtures or environmental water samples after appropriate extraction.

Principle

The sample is prepared by dilution or liquid-liquid extraction. The prepared sample is then injected into a gas chromatograph, where **1-Nitropentan-2-one** is separated from other components on a capillary column. The separated analyte then enters a mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides qualitative identification, and the abundance of specific ions is used for quantification.[2]

Reagents and Materials

- Solvents: Dichloromethane (DCM), Hexane, Methanol (all HPLC or GC grade).
- **1-Nitropentan-2-one** analytical standard: Purity \geq 98%.
- Internal Standard (IS): 2-Nitropropane-d7 or other suitable deuterated nitroalkane.
- Reagent Water: Deionized or distilled water, free of interfering substances.
- Glassware: Volumetric flasks, pipettes, autosampler vials with caps and septa.
- Filtration: 0.22 μ m syringe filters (PTFE or other solvent-compatible material).[4]

Instrument and Conditions

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium (99.999% purity) at a constant flow rate of 1.0 mL/min.

GC Parameters:

Parameter	Setting
Inlet Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Splitless
Oven Program	<p>- Initial Temperature: 40 °C, hold for 2 min. -</p> <p>Ramp 1: 10 °C/min to 150 °C. - Ramp 2: 25 °C/min to 280 °C, hold for 5 min.</p>

MS Parameters:

Parameter	Setting
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Electron Energy	70 eV
Acquisition Mode	Full Scan (m/z 40-300) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.
SIM Ions for 1-Nitropentan-2-one	To be determined from the mass spectrum of the standard. Likely fragments would include the molecular ion and characteristic fragments from the loss of the nitro group and alkyl chain fragmentation.

Sample Preparation

For Clear Liquid Samples (e.g., reaction mixtures):

- Accurately pipette a known volume of the sample into a volumetric flask.
- Add a known amount of the internal standard solution.

- Dilute to the mark with dichloromethane.[\[4\]](#)
- If necessary, filter the sample through a 0.22 µm syringe filter into an autosampler vial.

For Aqueous Samples (e.g., environmental water):

- To a 10 mL water sample in a separatory funnel, add a known amount of the internal standard.
- Add 5 mL of dichloromethane and shake vigorously for 2 minutes.
- Allow the layers to separate and collect the organic (bottom) layer.
- Repeat the extraction with a fresh 5 mL portion of dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Transfer the dried extract to an autosampler vial.

Calibration

- Prepare a series of calibration standards of **1-Nitropentan-2-one** in dichloromethane, ranging from 0.5 to 100 ng/mL.
- Add a constant, known amount of the internal standard to each calibration standard.
- Analyze the calibration standards using the GC-MS method described above.
- Construct a calibration curve by plotting the ratio of the peak area of **1-Nitropentan-2-one** to the peak area of the internal standard against the concentration of **1-Nitropentan-2-one**.

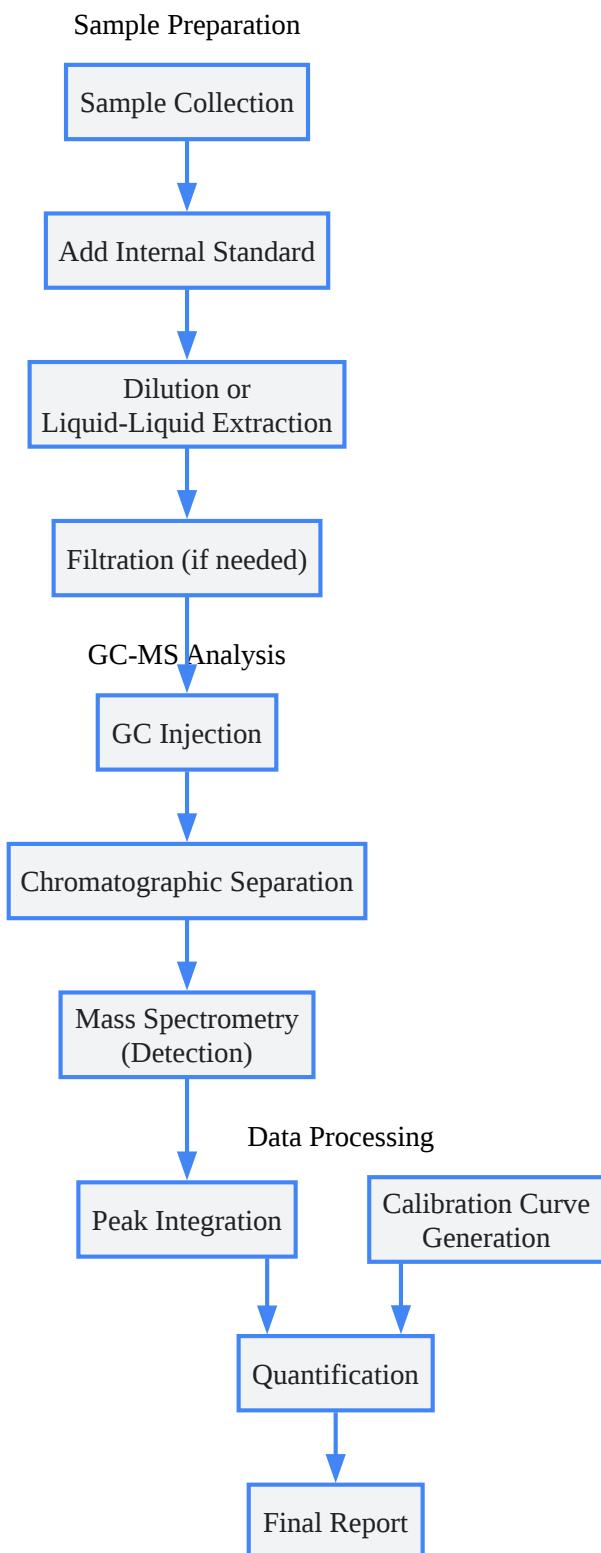
Data Analysis

- Identify the **1-Nitropentan-2-one** peak in the sample chromatogram by comparing its retention time and mass spectrum to that of a standard.
- Integrate the peak areas of **1-Nitropentan-2-one** and the internal standard.
- Calculate the peak area ratio.

- Determine the concentration of **1-Nitropentan-2-one** in the prepared sample from the calibration curve.
- Calculate the final concentration in the original sample by accounting for any dilution or concentration factors.

Visualizations

Experimental Workflow

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Caption: Experimental workflow for the GC-MS analysis of **1-Nitropentan-2-one**.

Method Selection Logic

Caption: Decision tree for selecting an analytical method for **1-Nitropentan-2-one**.

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